Application Note: 2-Ethoxyisonicotinic Acid in Drug Discovery Workflows

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Compound of Interest

Compound Name:	*2-Ethoxyisonicotinic acid*
CAS No.:	*91940-86-2*
Cat. No.:	*B1583023*

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Abstract

2-Ethoxyisonicotinic acid represents a critical "privileged structure" modification in modern drug discovery.[1][2][3][4] While the unsubstituted isonicotinic acid (pyridine-4-carboxylic acid) is a ubiquitous fragment, the introduction of an ethoxy group at the C2 position fundamentally alters the molecule's physicochemical profile.[1][2][3] This modification serves three primary functions: (1) Lipophilic Modulation, increasing LogP to improve membrane permeability;[1][2][3] (2) Steric Occlusion, filling hydrophobic pockets in kinase/GPCR targets (the "Ethyl Effect"); and (3) Metabolic Shielding, protecting the electron-deficient pyridine ring from rapid oxidative metabolism.[1][2][3] This guide details the synthesis, coupling protocols, and strategic application of this scaffold.

Module 1: Chemical Space & Physicochemical Profile[1][2][3]

The transition from a 2-H or 2-Chloro substituent to a 2-Ethoxy group is not merely cosmetic; it is a functional pivot in Lead Optimization.[1][2][3][4]

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Comparative Physicochemical Data

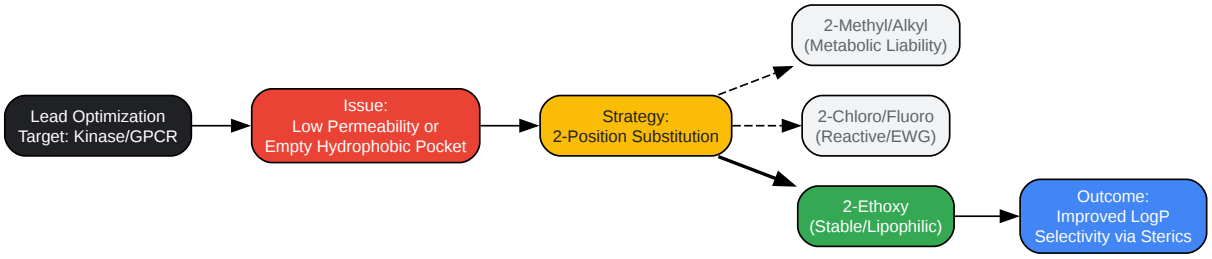
Data simulated based on standard QSAR consensus models.

Property	Isonicotinic Acid (Ref)	2-Chloroisonicotinic Acid	2-Ethoxyisonicotinic Acid	Impact
MW	123.11	157.55	167.16	Slight increase; remains Fragment-Like.[1][2][3]
cLogP	0.82	1.45	1.95	Critical: Pushes molecule into optimal CNS/Cell-active range.[1][2][3][4]
TPSA	50.19 Å²	50.19 Å²	59.42 Å²	Increased polar surface area due to ether oxygen.[1][2][3][4]
pKa (Acid)	~4.9	~3.8	~5.1	Electron-donating ethoxy group slightly raises pKa vs Chloro.[1][2][3][4]
Electronic	Electron Deficient	Highly Deficient (Reactive)	Moderate	Ethoxy donation counters pyridine N-withdrawal.[1][2][3][4]

Structural Logic Diagram

The following diagram illustrates the strategic decision tree for selecting this scaffold.

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Caption: Decision Logic for selecting 2-Ethoxy substitution to solve permeability and selectivity issues.

Module 2: Synthetic Protocols

Commercially, the ethyl ester (Ethyl 2-ethoxyisonicotinate) is often available, but the acid is frequently synthesized in situ or from the 2-chloro precursor to ensure purity and reduce cost.[1][2][3]

Protocol A: Synthesis of **2-Ethoxyisonicotinic Acid** (SnAr Displacement)

Objective: Convert 2-Chloroisonicotinic acid to **2-Ethoxyisonicotinic acid**. Mechanism: Nucleophilic Aromatic Substitution (SnAr).[1][2][3][4][5] The electron-withdrawing nitrogen at position 1 activates the C2 position for displacement.[1][2][3][4]

Reagents:

- 2-Chloroisonicotinic acid (CAS: 6313-54-8)[2][3]
- Sodium Ethoxide (21% wt in Ethanol) or Sodium metal in dry Ethanol[1][2][3]
- Solvent: Absolute Ethanol[1][2][3][4][6]

Step-by-Step Procedure:

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- Preparation: In a round-bottom flask equipped with a reflux condenser and drying tube, dissolve 2-Chloroisonicotinic acid (1.0 eq) in absolute ethanol (0.5 M concentration).
- Nucleophile Addition: Carefully add Sodium Ethoxide solution (3.0 eq). Note: Excess base is required to deprotonate the carboxylic acid first (1 eq) and then drive the SnAr reaction (2 eq).
- Reflux: Heat the reaction to reflux (approx. 80°C) for 12–16 hours. Monitor by LC-MS (Target Mass: 168.06 [M+H]+).[1][2][3][4]
- Workup (Critical):
  - Cool to room temperature.[1][2][3][4]
  - Concentrate in vacuo to remove most ethanol.[1][2][3][4]
  - Dissolve residue in minimal water.[1][2][3][4]
  - Acidification: Slowly acidify with 1N HCl to pH ~3–4. The product, **2-ethoxyisonicotinic acid**, will precipitate as a white/off-white solid.[1][2][3]
- Isolation: Filter the solid, wash with cold water, and dry under vacuum.[1][2][3][4]
  - Yield Expectation: 75–85%.[1][2][3][4]

Protocol B: Amide Coupling (Library Generation)

Objective: Coupling **2-Ethoxyisonicotinic acid** to an amine (R-NH2) to generate a focused library.[1][2][3] Challenge: Pyridine nitrogen can sometimes interfere with coupling agents, though the 2-ethoxy group reduces this risk compared to unsubstituted pyridines.[1][2][3][4]

Reagents:

- Coupling Agent: HATU (Preferred) or T3P (for scale-up).[1][2][3][4]
- Base: DIPEA (Diisopropylethylamine).[1][2][3][4]
- Solvent: DMF or DMA.[1][2][3][4]

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Step-by-Step Procedure:

- Activation: Dissolve **2-Ethoxyisonicotinic acid** (1.0 eq) and HATU (1.1 eq) in dry DMF. Stir for 5 minutes at Room Temp.
- Addition: Add DIPEA (2.5 eq) followed immediately by the amine partner (1.1 eq).
- Reaction: Stir at RT for 2–4 hours.
- Validation: Check LC-MS. The ethoxy group is stable under these conditions.[1][2][3][4]
- Purification: Reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Module 3: Case Study – Kinase Inhibitor Design (ALK2/EGFR)

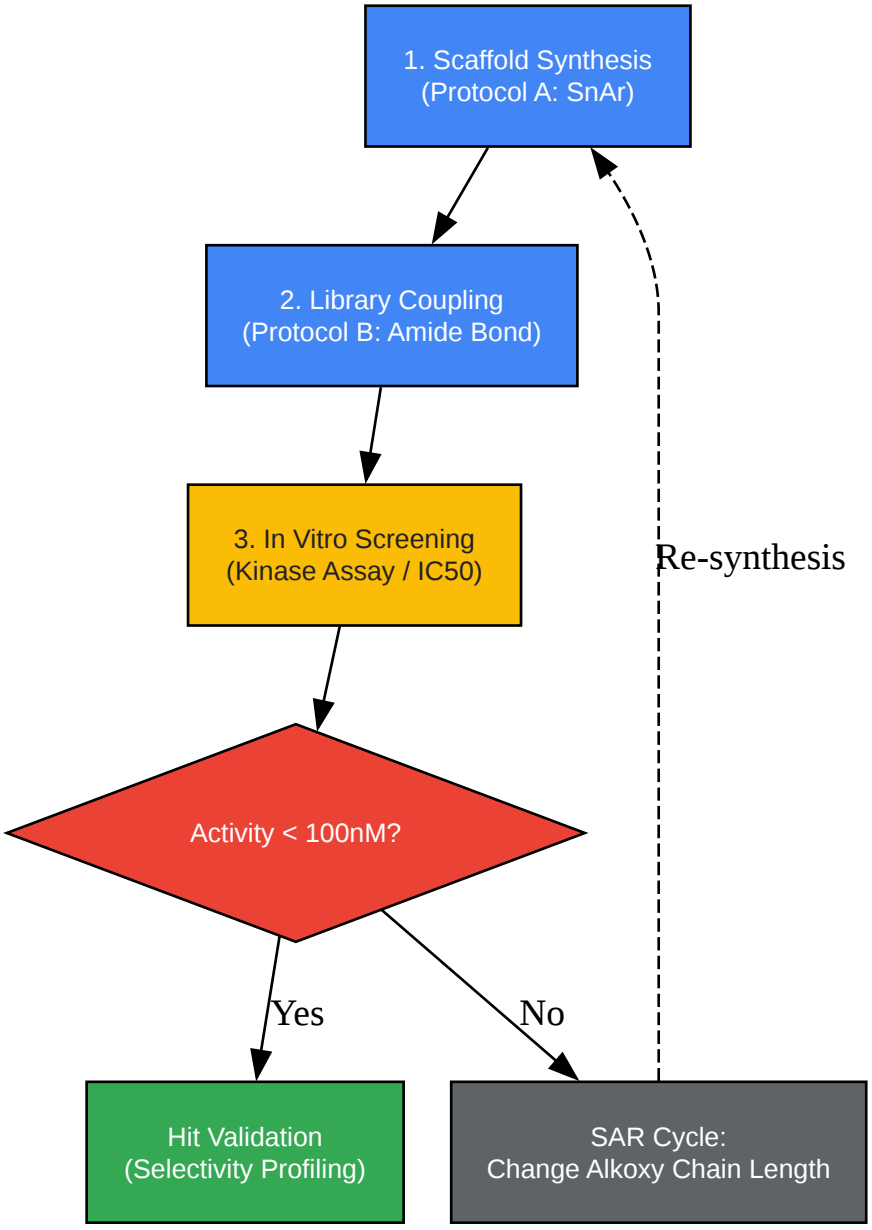
The 2-ethoxyisonicotinamide motif is a bioisostere often found in Type I and Type II kinase inhibitors.[1][2][3][4]

The "Ethyl Effect" in Binding Pockets: In many kinases (e.g., ALK2, EGFR), the ATP binding pocket contains a "Gatekeeper" residue and a hydrophobic back-pocket.[1][2][3][4]

- Methoxy (C1): Often too small, leading to loose binding.[1][2][3][4]
- Isopropoxy (C3): Often too bulky, causing steric clash.[1][2][3][4]
- Ethoxy (C2): frequently occupies the "Goldilocks" zone, providing optimal van der Waals contact with hydrophobic residues (e.g., Valine, Leucine) without steric penalty.[1][2][3][4]

Experimental Workflow: Scaffold Validation

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Caption: Iterative workflow for validating the **2-ethoxyisonicotinic acid** scaffold in drug discovery.

Module 4: Quality Control & Storage

- Stability: The ether linkage is stable to acid/base workups, but the pyridine ring is susceptible to N-oxidation if left in solution with peracids (e.g., mCPBA).[1][2][3]
- Storage: Store solid acid at 2–8°C. Keep desicated.

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- Analytical Marker:
  - 1H NMR (DMSO-d6): Look for the characteristic triplet (ethoxy CH3) at ~1.3 ppm and quartet (ethoxy CH2) at ~4.3 ppm.[1][2][3][4] The pyridine protons will appear as a doublet (~8.3 ppm, C6-H) and a singlet/doublet (~7.3 ppm, C3-H/C5-H).[1][2][3]

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